

5-Chloropyridine-2-carbothioamide solubility and stability

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Compound of Interest

Compound Name: 5-Chloropyridine-2-carbothioamide

CAS No.: 499796-72-4

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An In-depth Technical Guide to the Solubility and Stability of **5-Chloropyridine-2-carbothioamide**

Introduction

5-Chloropyridine-2-carbothioamide is a heterocyclic compound of significant interest in medicinal chemistry and drug development. Its structural architecture, featuring a chlorinated pyridine ring and a thioamide functional group, suggests a potential for diverse biological activities. The pyridine scaffold is a well-established pharmacophore present in numerous therapeutic agents, while the thioamide group can modulate a compound's metabolic stability, cell permeability, and target-binding affinity. Analogs such as 2-Amino-5-chloropyridine are key intermediates in the synthesis of pharmaceuticals like Zopiclone, and related pyridine derivatives have shown promise in various therapeutic areas.^{[1][2]}

This technical guide provides a comprehensive overview of the anticipated solubility and stability characteristics of **5-Chloropyridine-2-carbothioamide**. In the absence of extensive publicly available experimental data for this specific molecule, this guide leverages established chemical principles and data from closely related structural analogs to provide a robust

framework for researchers. The methodologies and theoretical discussions herein are designed to empower scientists to handle, formulate, and analyze this compound with a high degree of scientific rigor.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-Chloropyridine-2-carbothioamide** is fundamental to its application in research and development. The following table summarizes key estimated and known properties of the compound and its close structural analogs.

Property	5-Chloropyridine-2-carbothioamide (Predicted/Calculated)	2-Amino-5-chloropyridine (Experimental)	5-Chloropyridine-2-carboxylic acid (Experimental)
Molecular Formula	C ₆ H ₅ ClN ₂ S	C ₅ H ₅ ClN ₂	C ₆ H ₄ ClNO ₂
Molecular Weight	172.64 g/mol	128.56 g/mol	157.56 g/mol
Appearance	Predicted: Crystalline solid	Off-white to light tan crystalline powder	White crystal powder
Melting Point	Not available	134-138 °C	Not available
Water Solubility	Predicted: Poor	1 g/L (at 20°C)[1]	Not available
LogP (calculated)	Not available	1.17[1]	Not available
pKa (predicted)	Not available	4.67 ± 0.13[3]	Not available

Solubility Profile

The solubility of a compound is a critical parameter that influences its bioavailability, formulation development, and performance in biological assays. The solubility of **5-Chloropyridine-2-carbothioamide** is dictated by the interplay of its lipophilic chloropyridine core and the polar thioamide group.

Aqueous Solubility

Based on the low aqueous solubility of the more polar analog, 2-Amino-5-chloropyridine (1 g/L at 20°C), it is predicted that **5-Chloropyridine-2-carbothioamide** will exhibit poor solubility in aqueous media.^[1] The thioamide functional group is generally less polar than an amino group, which would further decrease its affinity for water. The solubility is expected to be pH-dependent to a limited extent, given the basicity of the pyridine nitrogen.

Organic Solvent Solubility

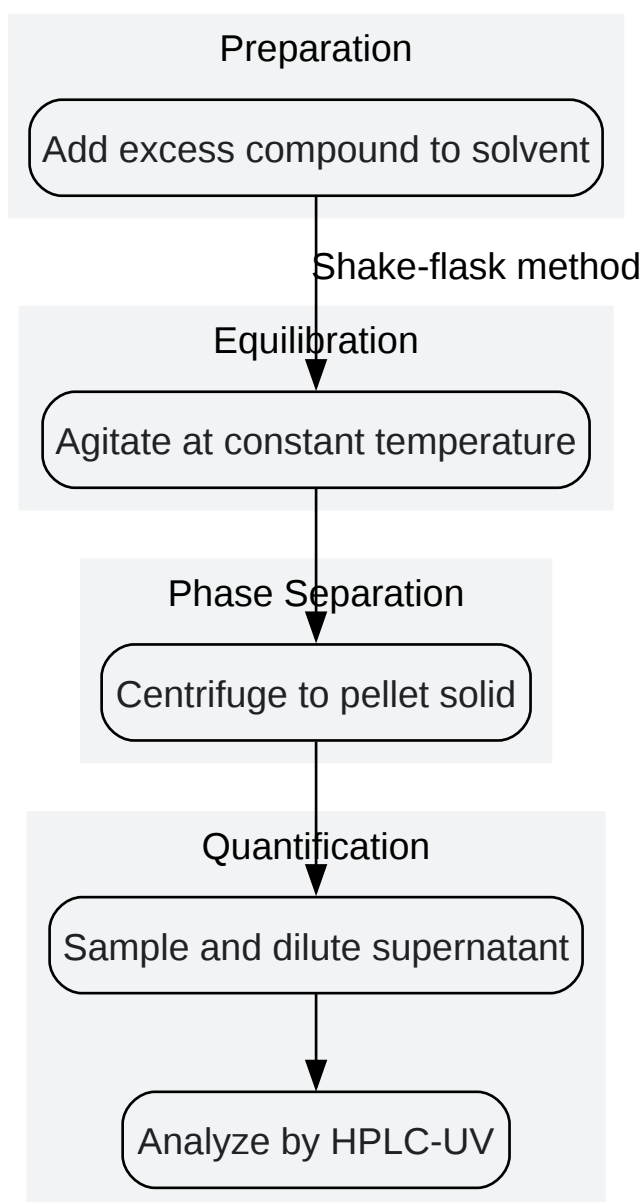
A qualitative prediction of solubility in common organic solvents is presented below. This is based on the principle of "like dissolves like" and experimental observations with analogous aromatic thioamides.

Solvent Class	Solvent Examples	Predicted Solubility	Rationale
Polar Aprotic	DMSO, DMF, THF	High	These solvents can effectively solvate the polar thioamide group and interact favorably with the aromatic pyridine ring.
Polar Protic	Ethanol, Methanol	Moderate to High	The hydrogen bonding capability of these solvents will facilitate the dissolution of the thioamide.
Chlorinated	Dichloromethane, Chloroform	Moderate	These solvents are effective for many organic compounds but may be less so for those with strong hydrogen bond donating/accepting groups.
Ethereal	Diethyl ether	Low to Moderate	Lower polarity compared to THF, resulting in reduced solubility.
Non-polar	Hexane, Toluene	Low	The significant polarity of the thioamide group will limit solubility in non-polar media.

Experimental Protocol for Determining Equilibrium Solubility

This protocol outlines a standard shake-flask method for the quantitative determination of solubility.

- Preparation: Add an excess amount of **5-Chloropyridine-2-carbothioamide** to a known volume of the desired solvent in a sealed vial.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vials to pellet the excess solid.
- Sampling and Dilution: Carefully remove an aliquot of the supernatant and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method, such as RP-HPLC with UV detection, against a standard curve of known concentrations.



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Caption: Workflow for Equilibrium Solubility Determination.

Stability Profile and Potential Degradation Pathways

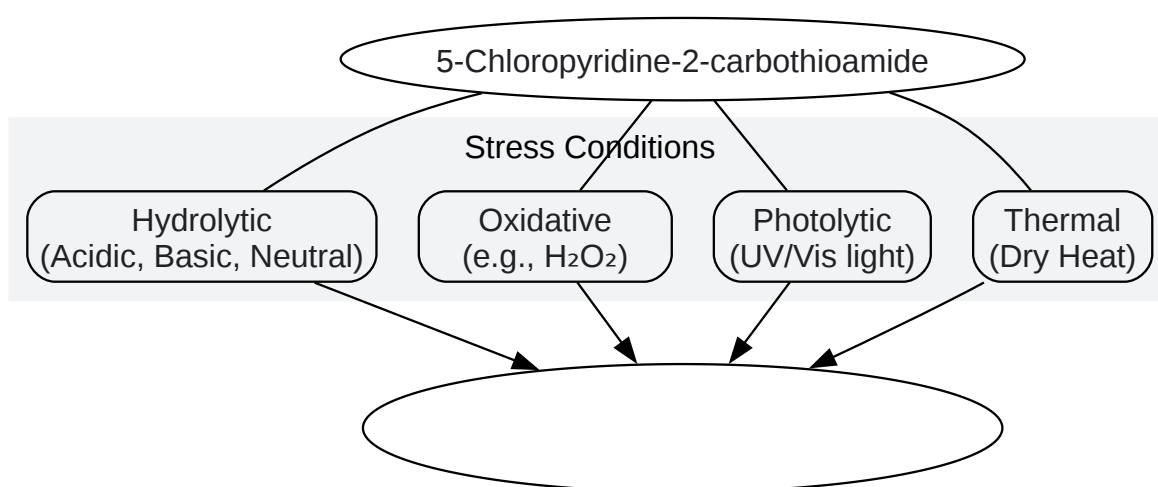
Understanding the chemical stability of **5-Chloropyridine-2-carbothioamide** is crucial for defining appropriate storage conditions, shelf-life, and for the development of stable formulations. Forced degradation studies are essential to identify potential degradation products and establish stability-indicating analytical methods.[4][5][6]

Predicted Stability

Under standard storage conditions (cool, dry, protected from light), **5-Chloropyridine-2-carbothioamide** is expected to be relatively stable, similar to its analog 2-Amino-5-chloropyridine.[1] However, the thioamide and chloropyridine moieties are susceptible to degradation under specific stress conditions.

Forced Degradation Studies: A Proposed Framework

A systematic forced degradation study should be conducted to evaluate the intrinsic stability of the molecule. The following conditions are recommended based on ICH guidelines.[6]



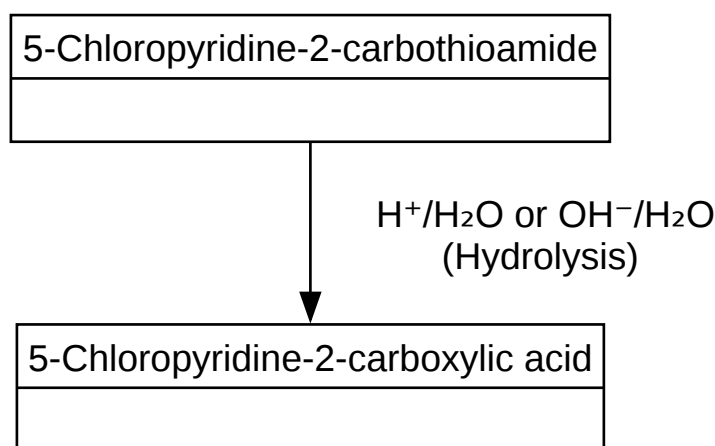
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Caption: Forced Degradation Study Workflow.

Thioamides are generally more resistant to hydrolysis than their corresponding amides. However, under forcing acidic or basic conditions, hydrolysis of the thioamide to the corresponding carboxylic acid is the most probable degradation pathway.

- **Acidic Conditions:** Refluxing in a solution of hydrochloric acid (e.g., 0.1 M HCl) is likely to slowly hydrolyze the thioamide to 5-chloropyridine-2-carboxylic acid, releasing hydrogen sulfide.

- Basic Conditions: Treatment with a sodium hydroxide solution (e.g., 0.1 M NaOH) at elevated temperatures is also expected to yield 5-chloropyridine-2-carboxylic acid.
- Neutral Conditions: The compound is expected to be largely stable in neutral aqueous solutions at ambient temperature.



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Caption: Proposed Hydrolytic Degradation Pathway.

The sulfur atom of the thioamide group is susceptible to oxidation.

- Conditions: Treatment with hydrogen peroxide (e.g., 3-30% H₂O₂) at room temperature.
- Potential Products: Oxidation could lead to the formation of the corresponding S-oxide or S,S-dioxide. Alternatively, oxidative desulfurization could yield the amide, 5-chloropyridine-2-carboxamide.

The chloropyridine ring system can be susceptible to photolytic degradation.

- Conditions: Exposure of the solid compound and its solutions to UV and visible light, as per ICH Q1B guidelines.
- Potential Products: Photodegradation may involve dechlorination, rearrangement of the pyridine ring, or photo-oxidation.

- Conditions: The solid compound should be exposed to dry heat (e.g., 60-80°C) for an extended period.
- Expected Outcome: The compound is likely to be stable at moderately elevated temperatures, but decomposition may occur at higher temperatures.

Experimental Protocol for Forced Degradation Studies

- Stock Solution Preparation: Prepare a stock solution of **5-Chloropyridine-2-carbothioamide** in a suitable solvent (e.g., methanol or acetonitrile).
- Stress Conditions:
 - Acid Hydrolysis: Dilute the stock solution with 0.1 M HCl and heat at 80°C for a specified time.
 - Base Hydrolysis: Dilute the stock solution with 0.1 M NaOH and heat at 80°C for a specified time.
 - Oxidation: Dilute the stock solution with 3% H₂O₂ and keep at room temperature.
 - Thermal Stress: Store the solid compound at 80°C.
 - Photostability: Expose the solid and a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
- Sample Analysis: At appropriate time points, withdraw samples, neutralize if necessary, dilute to a suitable concentration, and analyze using a stability-indicating HPLC method.

Development of a Stability-Indicating Analytical Method

A stability-indicating method is a validated analytical procedure that can accurately and precisely quantify the decrease in the concentration of the active pharmaceutical ingredient (API) due to degradation. It must also be able to separate the API from its degradation products.^{[7][8][9]}

Recommended Technique: RP-HPLC

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is the recommended technique for the development of a stability-indicating assay for **5-Chloropyridine-2-carbothioamide**.

Starting HPLC Method Parameters

- Column: C18, 4.6 x 150 mm, 5 µm
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Acetonitrile
- Gradient: A linear gradient from 10% to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: To be determined by UV-Vis spectral analysis of the compound (a photodiode array detector is recommended).
- Column Temperature: 30°C
- Injection Volume: 10 µL

Method Validation

The developed method must be validated according to ICH Q2(R1) guidelines, including specificity (using forced degradation samples), linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).

Conclusion

While specific experimental data for **5-Chloropyridine-2-carbothioamide** is not widely available, a robust understanding of its solubility and stability can be inferred from the properties of its structural analogs and fundamental chemical principles. This guide provides a comprehensive framework for researchers, outlining predicted properties, detailed experimental protocols for characterization, and a starting point for the development of a validated, stability-

indicating analytical method. By following the principles and methodologies described herein, scientists can confidently advance their research and development activities involving this promising compound.

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